

# Thermal stability and decomposition temperature of tetrabutyltin.

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## Compound of Interest

Compound Name: Tetrabutyltin

Cat. No.: B032133

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An In-depth Technical Guide on the Thermal Stability and Decomposition of **Tetrabutyltin**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Tetrabutyltin** ( $\text{Sn}(\text{C}_4\text{H}_9)_4$ ), a tetraorganotin compound, serves as a crucial precursor in the synthesis of various organotin compounds utilized as PVC stabilizers, catalysts, and biocides. [1][2] Its thermal stability is a critical parameter influencing its storage, handling, and application, particularly in processes conducted at elevated temperatures. This technical guide provides a comprehensive overview of the thermal stability and decomposition of **tetrabutyltin**, consolidating available data, outlining relevant experimental protocols, and illustrating the proposed decomposition pathway.

## Thermal Properties of Tetrabutyltin

**Tetrabutyltin** is a colorless, combustible oily liquid that is stable under standard conditions.[3] [4][5] It is insoluble in water but miscible with many organic solvents.[3] The thermal behavior of **tetrabutyltin** is characterized by its decomposition at elevated temperatures, which is notably close to its boiling point at atmospheric pressure. This proximity necessitates distillation under reduced pressure to prevent degradation.[3]

## Data Presentation

While specific thermogravimetric analysis (TGA) or differential scanning calorimetry (DSC) data for **tetrabutyltin** is not widely available in the reviewed literature, the established decomposition temperature and other relevant physical properties are summarized in Table 1.

Property	Value	Reference(s)
Decomposition Temperature	~265 °C	[3][6]
Boiling Point (at 10 mmHg)	127-145 °C	[3][4][5]
Boiling Point (at standard pressure)	245 °C	[3]
Flash Point	107 °C	[3][7]
Melting Point	-97 °C	[3][4][5]

Note: When heated to decomposition, **tetrabutyltin** emits acrid smoke and fumes.[6]

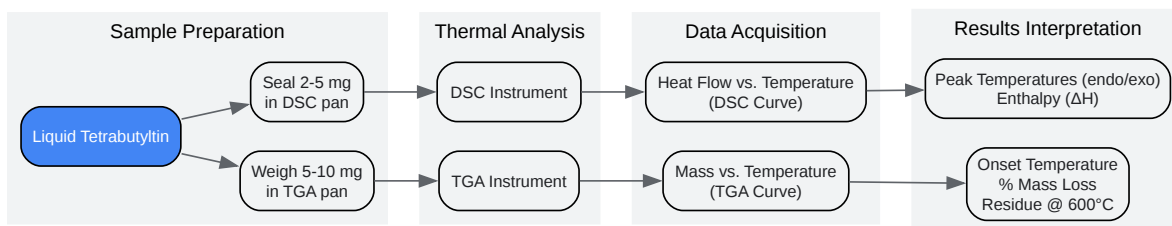
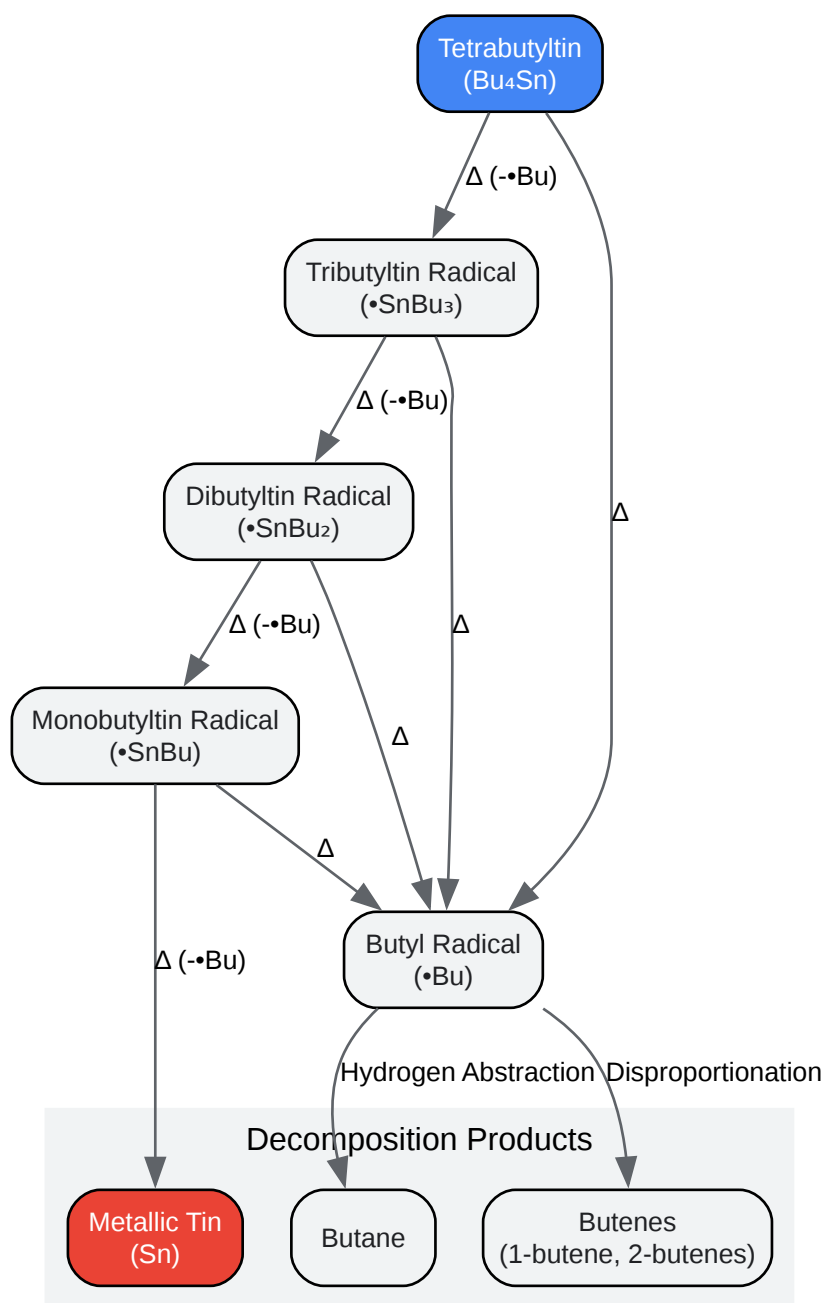
## Thermal Decomposition Pathway

The thermal decomposition of **tetrabutyltin** is understood to proceed through a free-radical mechanism. The initial and rate-determining step is the homolytic cleavage of a tin-carbon (Sn-C) bond, which is the weakest bond in the molecule. This process occurs sequentially, with the stepwise loss of butyl groups.

The primary decomposition products of neat tetra-n-butyltin are primarily alkenes, specifically a mixture of but-1-ene and both cis- and trans-but-2-ene, along with some of the corresponding alkane, butane.[6] The ultimate solid residue is metallic tin.[6]

## Visualization of Decomposition Pathway

The proposed radical-mediated decomposition pathway of **tetrabutyltin** is illustrated in the following diagram.



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